

An In-depth Technical Guide on 9-Hydroxydodecanoyl-CoA in Fatty Acid Metabolism

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Compound of Interest

Compound Name: 9-Hydroxydodecanoyl-CoA

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Introduction

9-Hydroxydodecanoyl-CoA is a hydroxylated medium-chain acyl-coenzyme A (CoA) molecule. While not as extensively studied as other fatty acid metabolites, its structure suggests a role at the intersection of fatty acid hydroxylation and beta-oxidation pathways. This guide provides a comprehensive overview of the current understanding of **9-Hydroxydodecanoyl-CoA**, covering its biosynthesis, proposed degradation, potential biological roles, and relevant experimental methodologies. Given the limited direct research on this specific molecule, information from closely related compounds is included to provide a broader context.

Biosynthesis of 9-Hydroxydodecanoyl-CoA

The formation of **9-Hydroxydodecanoyl-CoA** is a two-step process involving the hydroxylation of dodecanoic acid (lauric acid) followed by its activation to a CoA thioester.

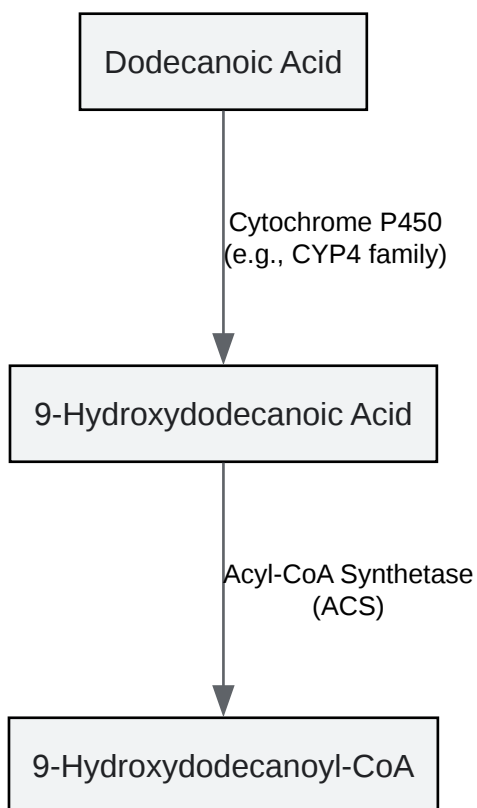
Step 1: Hydroxylation of Dodecanoic Acid

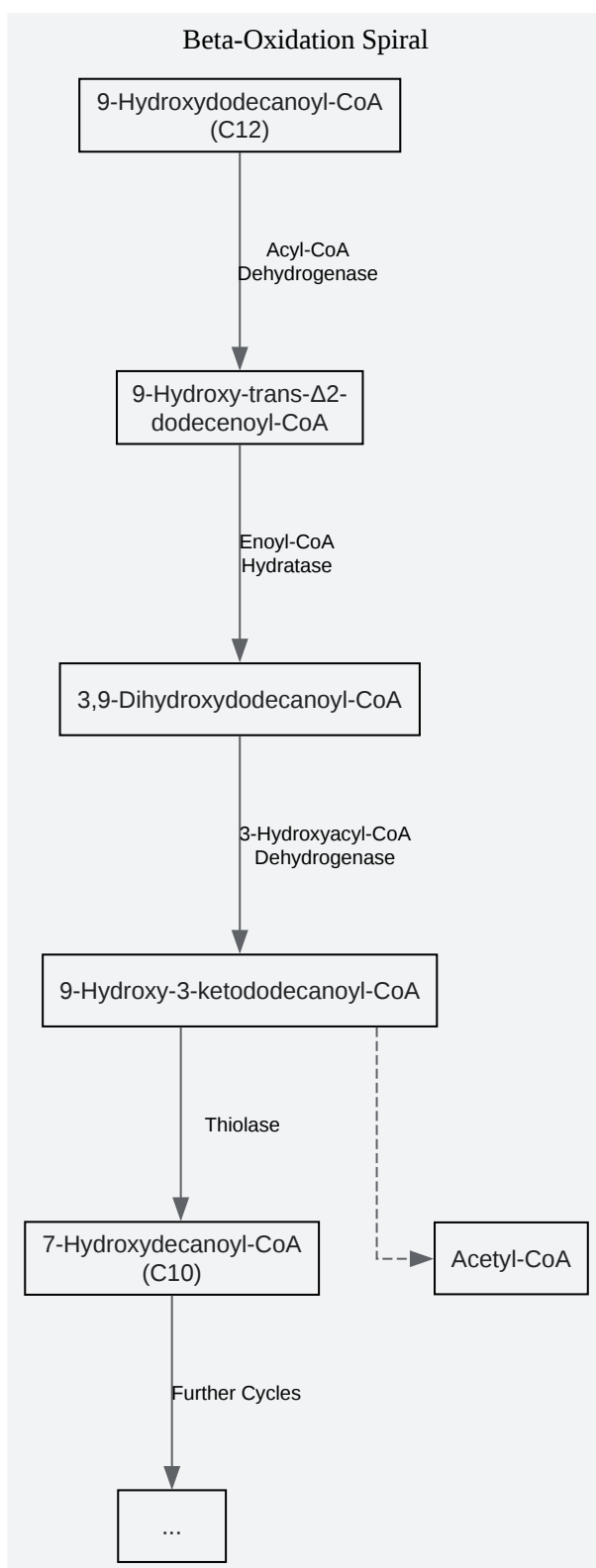
The initial and rate-limiting step is the hydroxylation of dodecanoic acid to form 9-hydroxydodecanoic acid. This reaction is primarily catalyzed by cytochrome P450 (CYP) enzymes, a superfamily of monooxygenases.^{[1][2]} Specifically, CYP enzymes from the CYP4

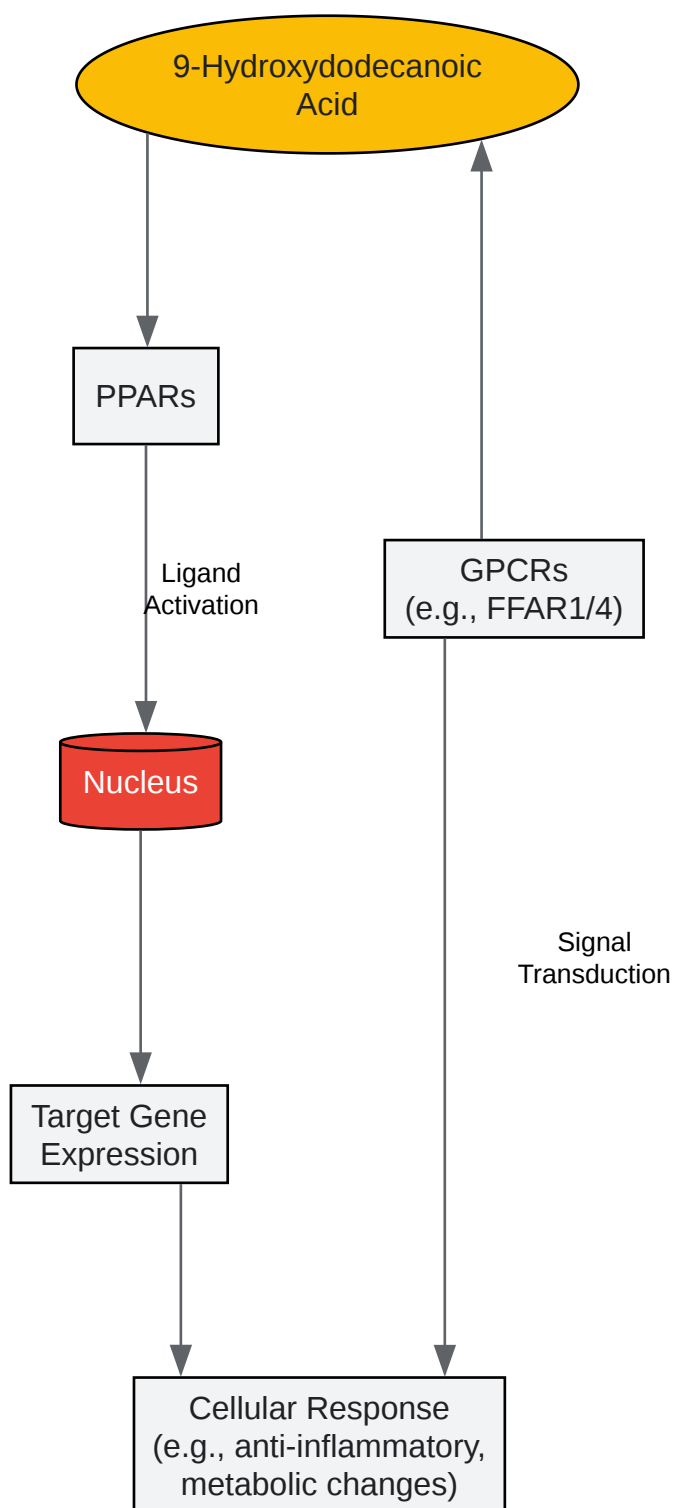
family are known to mediate the ω - and (ω -1)-hydroxylation of medium-chain fatty acids.[3][4] The hydroxylation at the 9th carbon (ω -3 position) of dodecanoic acid is a sub-terminal hydroxylation event.

Step 2: Acyl-CoA Synthesis

The resulting 9-hydroxydodecanoic acid is then activated to its CoA ester, **9-Hydroxydodecanoyl-CoA**, by an acyl-CoA synthetase (ACS).[5] These enzymes catalyze the ATP-dependent formation of a thioester bond between the fatty acid's carboxyl group and coenzyme A.[5] There are different isoforms of ACS with varying substrate specificities for fatty acid chain length and modifications.[5]







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